

# C.I. Vat Blue 22: Application Notes for Redox Titrations

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## Compound of Interest

Compound Name: C.I. Vat blue 22

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## Abstract

This document provides detailed application notes and protocols for the use of **C.I. Vat Blue 22** as a redox indicator in volumetric analysis. **C.I. Vat Blue 22**, a violanthrone-based vat dye, exhibits a distinct color change upon reversible oxidation-reduction, making it a potential candidate for endpoint determination in various redox titrations. These notes cover the fundamental properties, proposed redox mechanism, and practical guidance for its application in a laboratory setting.

## Introduction

Redox titrations are a cornerstone of analytical chemistry, enabling the quantification of a wide range of analytes. The selection of an appropriate indicator is paramount for accurate endpoint determination. **C.I. Vat Blue 22** (C.I. 59820), a dye primarily used in the textile industry, possesses electrochemical properties that make it a subject of interest for applications in analytical chemistry. Its ability to undergo a reversible color change in response to a change in solution potential allows it to function as a redox indicator. This document outlines the characteristics and potential applications of **C.I. Vat Blue 22** in this capacity.

## Properties of C.I. Vat Blue 22

**C.I. Vat Blue 22** is a complex organic molecule with the chemical formula  $C_{34}H_{12}Cl_4O_2$  and a molecular weight of 594.27 g/mol [1]. Its core structure is based on violanthrone. In its oxidized state, it is a dark blue powder. Upon reduction in an alkaline medium, it transforms into its water-soluble "leuco" form, which is blue. In an acidic medium, the reduced form is purple[1]. This distinct and pH-dependent color change of the reduced form is a key characteristic for its use as an indicator.

Table 1: Physicochemical Properties of **C.I. Vat Blue 22**

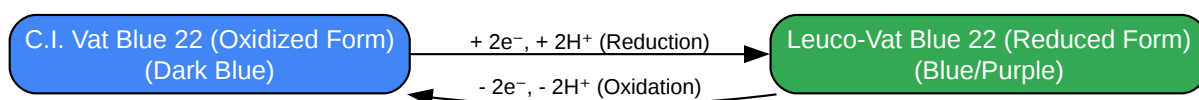
Property	Value	Reference
C.I. Name	Vat Blue 22	[1]
C.I. Number	59820	[1]
CAS Number	6373-20-2	[1]
Molecular Formula	$C_{34}H_{12}Cl_4O_2$	[1]
Molecular Weight	594.27 g/mol	[1]
Molecular Structure	Violanthrone	[1]
Oxidized Form Color	Dark Blue	[1]
Reduced (Leuco) Form Color (Alkaline)	Blue	[1]
Reduced (Leuco) Form Color (Acidic)	Purple	[1]

## Redox Mechanism and Color Change

The function of **C.I. Vat Blue 22** as a redox indicator is based on the reversible reduction of its quinone groups. The violanthrone structure contains carbonyl groups that can be reduced to hydroxyl groups in the presence of a reducing agent, forming the colored leuco-dye. The re-oxidation of the leuco form back to the quinone structure results in a color change, which signals the endpoint of the titration.

The precise redox potential for **C.I. Vat Blue 22** is not readily available in the reviewed literature. However, studies on other violanthrone derivatives suggest that the redox potential is likely to be in the negative range versus the standard hydrogen electrode (SHE). For instance, a novel NIR violanthrone derivative was reported to have a redox potential of -0.56 V vs NHE. The general reduction potential for anthraquinoid-type vat dyes is in the range of -800 to -1000 mV. This suggests that **C.I. Vat Blue 22** would be suitable for titrations involving strong reducing agents or for the determination of analytes with relatively low redox potentials.

The color change at the endpoint of a titration would be from the color of the leuco form (blue or purple, depending on the pH) to the color of the oxidized form (dark blue), or vice-versa, depending on the direction of the titration.



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Caption: Redox mechanism of **C.I. Vat Blue 22**.

## Experimental Protocols

Due to the lack of specific published titration protocols for **C.I. Vat Blue 22**, the following are generalized experimental methodologies that can serve as a starting point for its evaluation as a redox indicator. It is crucial to perform preliminary potentiometric titrations to determine the exact transition potential of the indicator under specific experimental conditions.

### Preparation of the Indicator Solution

- Dissolution of the Dye: **C.I. Vat Blue 22** in its oxidized form is insoluble in water. To prepare an indicator solution, it must first be reduced to its soluble leuco form.
- Stock Solution (Example):
  - Weigh 0.1 g of **C.I. Vat Blue 22** powder.
  - In a 100 mL volumetric flask, add a small amount of a suitable reducing agent (e.g., a fresh solution of sodium dithionite,  $\text{Na}_2\text{S}_2\text{O}_4$ ) and a dilute solution of sodium hydroxide to

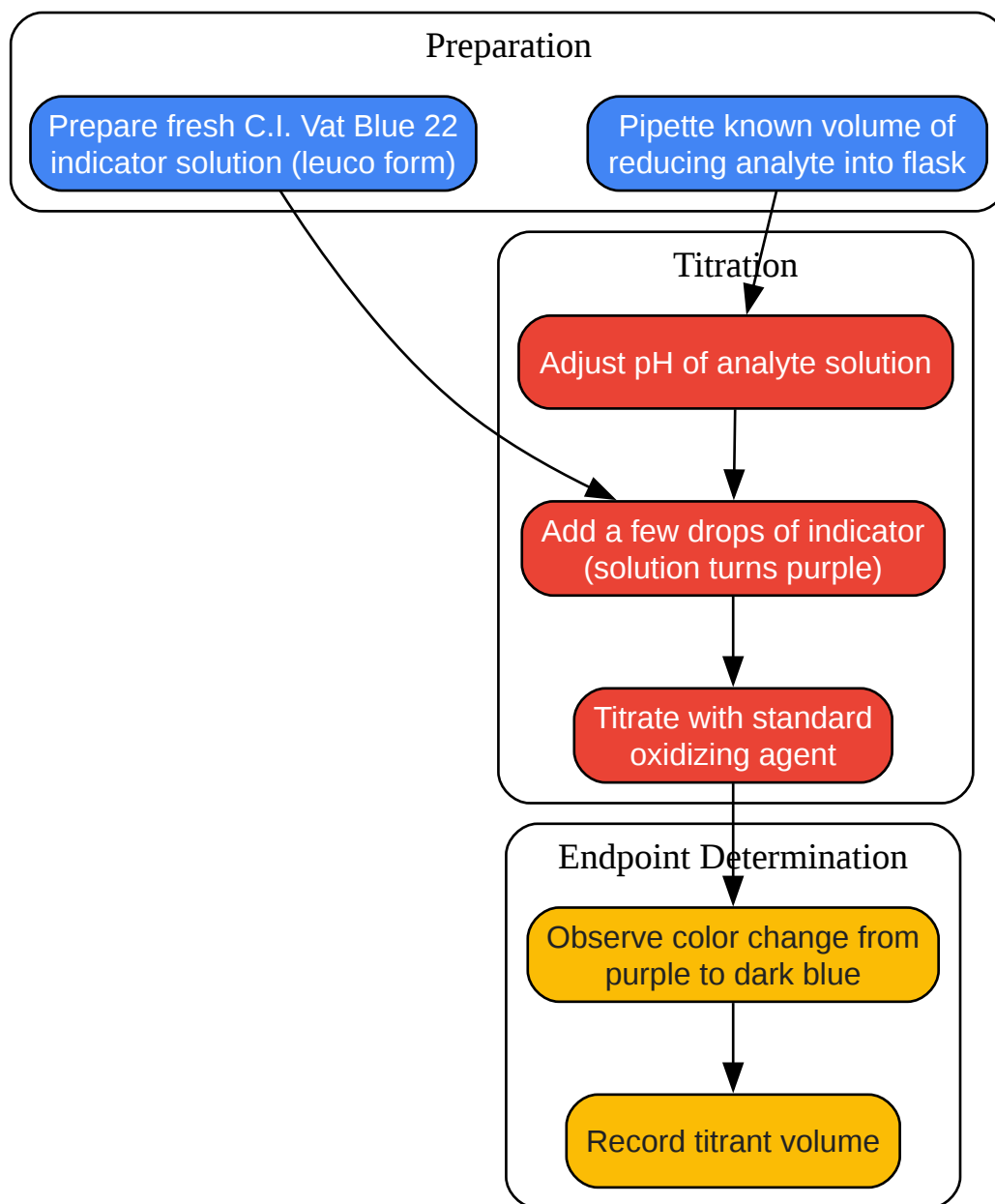
create an alkaline reducing medium.

- Add the **C.I. Vat Blue 22** powder to the flask.
- Gently agitate the solution until the dye dissolves and the characteristic blue color of the leuco form appears.
- Dilute to the mark with deionized water.
- Note: This solution is sensitive to air oxidation and should be prepared fresh daily and stored under an inert atmosphere if possible.

## General Protocol for a Redox Titration (Analyte: a reducing agent)

This protocol describes the titration of a reducing analyte with a standard oxidizing titrant.

- Analyte Preparation: Pipette a known volume of the analyte solution into a titration flask.
- Acidification (if necessary): Adjust the pH of the analyte solution as required for the specific titration reaction and for the desired color of the reduced indicator (purple in acidic conditions).
- Indicator Addition: Add a few drops of the freshly prepared **C.I. Vat Blue 22** indicator solution. The solution should take on the color of the leuco form (purple).
- Titration: Titrate with the standard oxidizing titrant (e.g., potassium permanganate, ceric sulfate).
- Endpoint: The endpoint is reached when the color of the solution changes from the color of the leuco form (purple) to the color of the oxidized form (dark blue) and persists for at least 30 seconds.
- Blank Titration: Perform a blank titration to account for the volume of titrant required to oxidize the indicator itself.



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Caption: Experimental workflow for a redox titration.

## Data Presentation and Interpretation

As no specific quantitative data for **C.I. Vat Blue 22** as a redox indicator is currently available in the literature, the following table is a template for researchers to populate with their own experimental findings.

Table 2: Template for Experimental Data on **C.I. Vat Blue 22** as a Redox Indicator

Titration System (Analyte vs. Titrant)	Indicator Concentration (M)	pH	Transition Potential (V vs. SHE)	Color Change at Endpoint	Observations (e.g., sharpness of endpoint)
Example: Fe(II) vs. Ce(IV)	[To be determined]	[To be determined]	[To be determined]	[To be determined]	[To be determined]
[Your System 1]					
[Your System 2]					

## Conclusion and Recommendations

**C.I. Vat Blue 22** shows promise as a redox indicator due to its distinct color change upon oxidation and reduction. Its likely negative redox potential suggests it may be particularly useful for titrations involving strong reducing agents. However, the lack of published data on its precise redox potential and specific titration applications necessitates further experimental investigation. Researchers are encouraged to perform potentiometric titrations to characterize its transition potential accurately before employing it in quantitative analysis. The protocols provided herein offer a foundational approach for such validation studies. The successful application of **C.I. Vat Blue 22** would expand the toolkit of available redox indicators for specialized analytical applications.

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## References

- 1. researchgate.net [researchgate.net]

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